

what is Veratril used for in research

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Veratramine in Cancer Research

Veratramine is investigated for its ability to inhibit cancer cell growth, particularly in **non-small cell lung cancer (NSCLC)**, by suppressing the Hedgehog (Hh) signaling pathway [1]. This pathway is crucial for cell proliferation and differentiation and is abnormally active in many cancers [2].

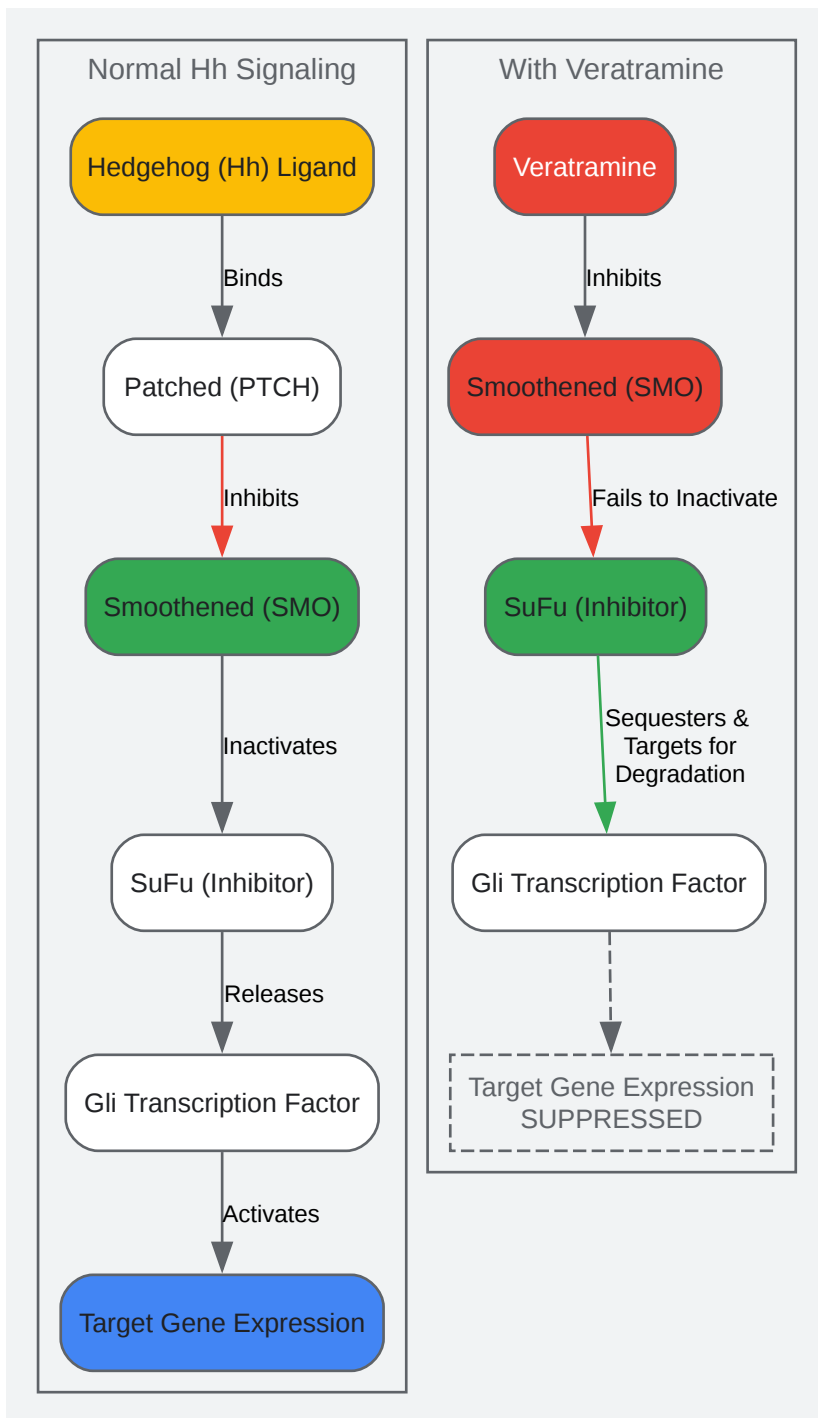
The table below summarizes key experimental findings on veratramine's effects in NSCLC cell lines:

Cell Line	Experimental Assay	Key Findings	Reported Values/Concentrations
A549, NCI-H358, NCI-H1299 (NSCLC cells) [1]	Cell Counting Kit-8 (CCK-8) for viability	Dose-dependent reduction in cell viability	IC50 values ranged from ~5 to 50 μ M (depending on cell line and exposure time) [1]
	Flow Cytometry (Annexin V/PI staining)	Increased apoptosis (programmed cell death)	Treatment with 50 μ M veratramine for 24 hours [1]
	Flow Cytometry (Cell Cycle)	Cell cycle arrest	Treatment with 50 μ M veratramine for 24 hours [1]

Cell Line	Experimental Assay	Key Findings	Reported Values/Concentrations
	Wound Healing Assay	Significantly reduced cell migration	Treatment with 50 μ M veratramine for 24 hours [1]
	Soft Agar Colony Formation	Suppressed colony formation (indicator of tumorigenic potential)	Treatment with 50 μ M veratramine for 3 weeks [1]
	Western Blot (Immunoblotting)	Downregulation of Hedgehog pathway signaling (Gli1) and cell cycle proteins	Treatment with 50 μ M veratramine [1]

Mechanism of Action: Inhibiting the Hedgehog Pathway

Veratramine exerts its anti-cancer effects primarily by targeting the Hedgehog (Hh) signaling pathway. The diagram below illustrates the mechanism based on current research.



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In normal cells, Hh pathway activation leads to target gene expression for proliferation. Veratramine inhibits key signal transducer Smoothened (SMO), preventing inactivation of SuFu. SuFu then continuously sequesters Gli transcription factors, leading to their degradation and suppression of pro-growth target genes [1] [2].

Detailed Experimental Protocols

For researchers looking to replicate these studies, here are the key methodologies from the literature.

Cell Viability and Proliferation Assay (CCK-8)

- **Purpose:** To determine the effect of veratramine on cancer cell viability and calculate IC50 values [1].
- **Procedure:**
 - **Cell Seeding:** Seed NSCLC cells (e.g., A549, H358, H1299) in 96-well plates at a density of 3×10^3 cells/well and allow to adhere for 24 hours.
 - **Treatment:** Apply a concentration gradient of veratramine (e.g., 0, 0.1, 1, 2.5, 5, 7.5, 10, 25, 50, 100, 250, 500 μM). Include control wells with vehicle (e.g., ethanol) only.
 - **Incubation:** Incubate cells for 24 to 72 hours.
 - **Detection:** Add 10 μL of CCK-8 solution per 100 μL of culture medium to each well. Incubate for 1-4 hours at 37°C.
 - **Measurement:** Measure the absorbance at 450 nm or 480 nm using a microplate reader. Plot absorbance against veratramine concentration to generate dose-response curves and calculate IC50 using software like GraphPad Prism.

Apoptosis Analysis by Flow Cytometry

- **Purpose:** To quantify veratramine-induced programmed cell death [1].
- **Procedure:**
 - **Cell Culture and Treatment:** Seed NSCLC cells in 6-well plates. After 24 hours, treat with veratramine (e.g., 50 μM) or vehicle control for 24 hours.
 - **Cell Harvesting:** Harvest cells using trypsin-EDTA, then centrifuge and wash the cell pellets with a cold cell staining buffer.
 - **Staining:** Resuspend cells in binding buffer. Add Annexin V-FITC and Propidium Iodide (PI) according to kit manufacturer instructions. Incubate for 15 minutes in the dark.
 - **Analysis:** Analyze stained cells using a flow cytometer within 1 hour. A minimum of 5×10^3 events per sample should be recorded. The percentage of cells in early (Annexin V+/PI-) and late (Annexin V+/PI+) apoptosis is determined.

Future Directions and Therapeutic Potential

Veratramine's strong inhibition of the Hh pathway positions it as a promising candidate for targeted cancer therapy, especially for Hh-driven cancers like NSCLC [1]. Research is still in early preclinical stages, focusing on:

- **Mechanism Elucidation:** Further detailing its interaction with Hh pathway components.
- **Efficacy and Safety:** Testing in more complex animal models is needed to establish both efficacy and a safety profile.
- **Drug Development:** Its natural product origin makes it a valuable lead compound for developing more potent and stable synthetic derivatives [2].

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References

1. Veratramine Inhibits Human Non-Small Cell Lung Cancer ... [pmc.ncbi.nlm.nih.gov]
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